

# A Comparative Guide to Trapped Ion Qubits: Ytterbium-171 and its Alternatives

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## Compound of Interest

Compound Name: Ytterbium-171

Cat. No.: B1261637

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For researchers, scientists, and professionals in drug development navigating the quantum landscape, the choice of qubit is a critical decision that dictates the potential and limitations of their quantum computing endeavors. This guide provides an objective comparison of **Ytterbium-171** ( $^{171}\text{Yb}^+$ ) with other leading trapped-ion qubits—Calcium-40 ( $^{40}\text{Ca}^+$ ), Barium-133 ( $^{133}\text{Ba}^+$ ), and Strontium-88 ( $^{88}\text{Sr}^+$ ). The comparison is based on key performance metrics backed by experimental data, offering a clear overview to inform hardware selection for quantum information processing.

Trapped ions are a leading platform for quantum computing, prized for their long coherence times, high-fidelity operations, and excellent connectivity. The choice of atomic species for a trapped-ion qubit, however, involves trade-offs in properties such as internal energy level structure, laser cooling and control wavelengths, and susceptibility to external noise. This guide delves into a quantitative comparison of these factors for  $^{171}\text{Yb}^+$  and its prominent alternatives.

## At a Glance: Key Performance Metrics

The performance of a quantum bit is primarily assessed by its ability to maintain a quantum state (coherence), the accuracy of quantum operations (gate fidelity), and the reliability of reading out the final state (state preparation and measurement fidelity). The following table summarizes these crucial metrics for the four trapped ions under consideration, providing a quantitative foundation for comparison.

Ion Species	Qubit Type	T <sub>1</sub> Coherence Time	T <sub>2</sub> Coherence Time	Single-Qubit Gate Fidelity	Two-Qubit Gate Fidelity	State Preparation & Measurement (SPAM) Fidelity
<sup>171</sup> Yb <sup>+</sup>	Hyperfine	> 10 minutes	~1 s	> 99.99% [1]	99.72% <sup>[2]</sup> [3]	99.915(7)% <sup>[4]</sup>
<sup>40</sup> Ca <sup>+</sup>	Optical/Spin	~1 s	~1 ms <sup>[5]</sup>	99.999985% <sup>[6]</sup>	> 99.9% <sup>[7]</sup> [8]	99.991(1)%
<sup>133</sup> Ba <sup>+</sup>	Hyperfine	> 30 s	-	99.97% <sup>[9]</sup>	> 99.9% [10]	99.971(3)% <sup>[11]</sup>
<sup>88</sup> Sr <sup>+</sup>	Optical	-	715(30) ms <sup>[12]</sup>	99.3(1)% [13]	99.45(6)% [13]	> 99.6% [13]

## In-Depth Comparison of Trapped Ion Qubits

### Ytterbium-171 (<sup>171</sup>Yb<sup>+</sup>): The Hyperfine Workhorse

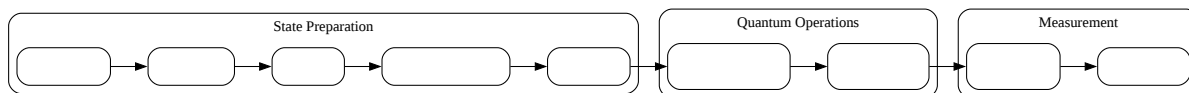
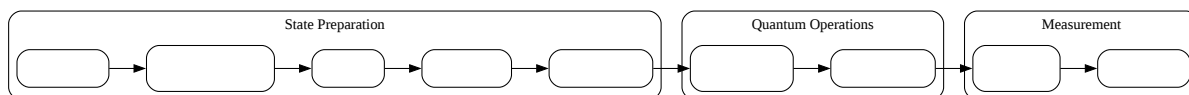
**Ytterbium-171** is a widely used hyperfine qubit, meaning its quantum states are encoded in the hyperfine energy levels of its ground state. This provides a significant advantage: the qubit frequency is in the microwave regime, making it less susceptible to laser phase noise and resulting in exceptionally long coherence times.

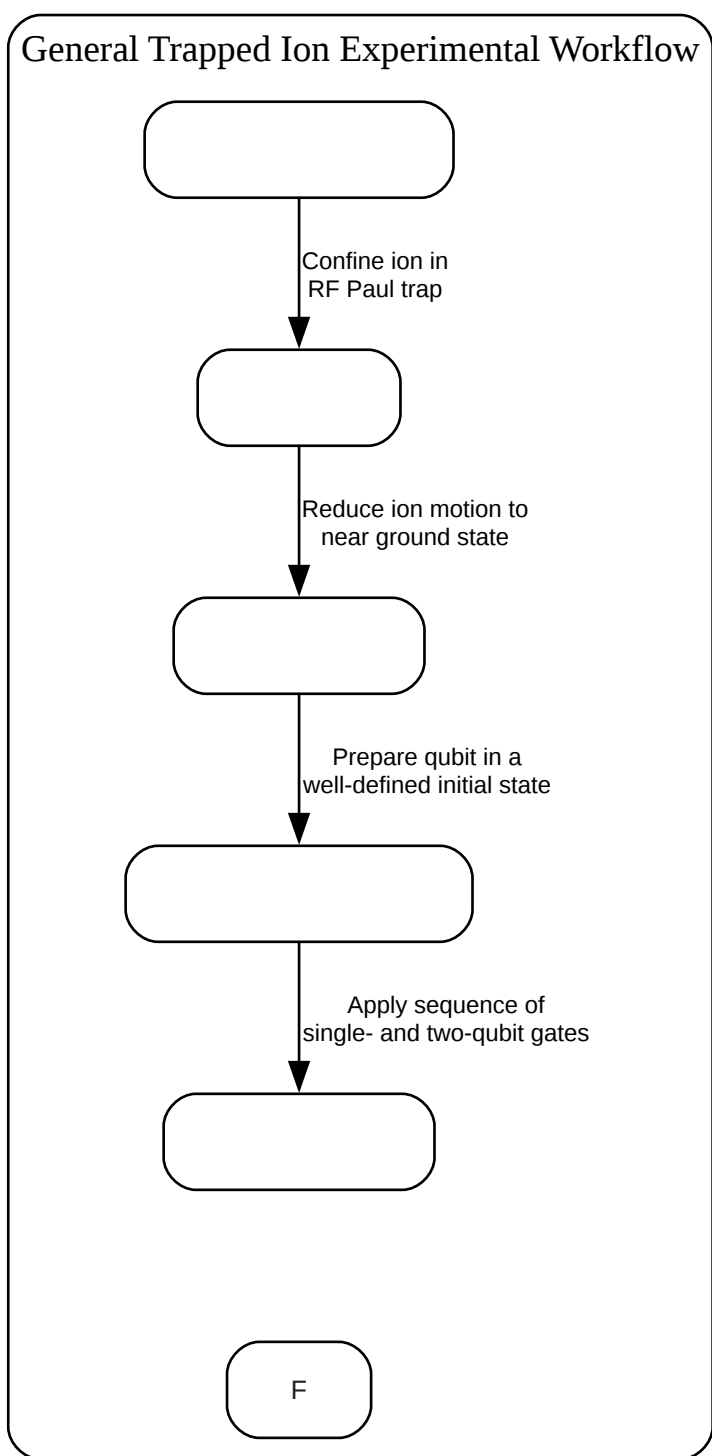
#### Advantages:

- **Long Coherence Times:** The hyperfine structure leads to "clock" transitions that are insensitive to magnetic field fluctuations to the first order, enabling very long T<sub>1</sub> and T<sub>2</sub> times.
- **High-Fidelity Gates:** Well-established techniques using stimulated Raman transitions with 355 nm lasers allow for high-fidelity single- and two-qubit gates<sup>[6]</sup>.
- **Mature Technology:** <sup>171</sup>Yb<sup>+</sup> is a workhorse in the trapped-ion community, leading to well-developed experimental techniques and a robust ecosystem of supporting technologies.

Experimental Protocol Outline:  $^{171}\text{Yb}^+$  Hyperfine Qubit

The following diagram illustrates a typical experimental workflow for initializing, manipulating, and measuring a  $^{171}\text{Yb}^+$  qubit.





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